

Unveiling Millmerranone A: A Technical Guide to its Spectroscopic Signature

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Compound of Interest

Compound Name: Millmerranone A

Cat. No.: B12411431

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A comprehensive technical guide detailing the spectroscopic data of **Millmerranone A**, a novel meroterpenoid, is now available for researchers, scientists, and professionals in drug development. This document provides an in-depth analysis of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, alongside detailed experimental protocols essential for the isolation and characterization of this unique natural product.

Millmerranone A was isolated from the Australian fungus *Aspergillus* sp. CMB-MRF324. Its structure, featuring a rare cyclic carbonate, was elucidated through extensive spectroscopic analysis. This guide aims to provide a centralized resource of this critical data to facilitate further research and exploration of its potential biological activities.

Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was employed to determine the molecular formula of **Millmerranone A**.

Ion	Calculated m/z	Measured m/z	Molecular Formula
[M+H] ⁺	441.2169	441.2165	C ₂₄ H ₃₃ O ₇

Nuclear Magnetic Resonance (NMR) Data

The structural framework of **Millmerranone A** was meticulously pieced together using a suite of 1D and 2D NMR experiments. All data was acquired in deuteriochloroform (CDCl_3).

^1H NMR Data (600 MHz, CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
3	5.37	s	7.2
5	5.30	t	
9	2.05	m	
10	1.83	m	
11	2.50	dd	14.2, 7.1
11	2.43	dd	14.2, 7.1
13	1.76	s	8.4
14	1.62	s	
15	1.58	s	
2'	6.84	d	
3'	7.10	d	8.4
5'	2.29	s	8.4
7'	3.80	s	
8'	1.45	s	

^{13}C NMR Data (150 MHz, CDCl_3)

Position	δ (ppm)	Type
1	169.8	C
2	120.3	C
3	139.1	CH
4	134.4	C
5	123.8	CH
6	131.5	C
7	39.8	CH ₂
8	26.7	CH ₂
9	25.7	CH
10	39.7	CH ₂
11	22.8	CH ₂
12	124.5	C
13	17.7	CH ₃
14	25.7	CH ₃
15	16.0	CH ₃
1'	155.0	C
2'	115.8	CH
3'	129.9	CH
4'	121.2	C
5'	132.8	C
6'	110.9	C
7'	55.9	CH ₃
8'	28.3	CH ₃

Carbonate

152.4

C

Experimental Protocols

Fungal Cultivation and Extraction

The fungus *Aspergillus* sp. CMB-MRF324 was cultured on solid rice medium at room temperature for 28 days. The culture was then extracted with ethyl acetate (EtOAc). The resulting extract was partitioned between n-hexane and 90% aqueous methanol (MeOH). The MeOH-soluble portion was then subjected to further fractionation.

Isolation of Millmerranone A

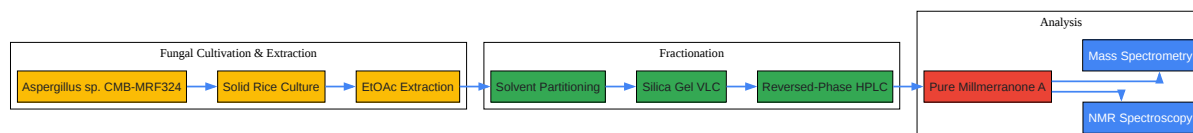
The methanolic extract was fractionated using silica gel vacuum liquid chromatography (VLC). The fraction containing **Millmerranone A** was then subjected to further purification by semi-preparative reversed-phase high-performance liquid chromatography (HPLC) to yield the pure compound.

Spectroscopic Analysis

NMR spectra were recorded on a 600 MHz spectrometer with a cryoprobe. Chemical shifts were referenced to the residual solvent signals of CDCl_3 (δH 7.26 and δC 77.16). HRESIMS data were acquired on a time-of-flight (TOF) mass spectrometer using electrospray ionization.

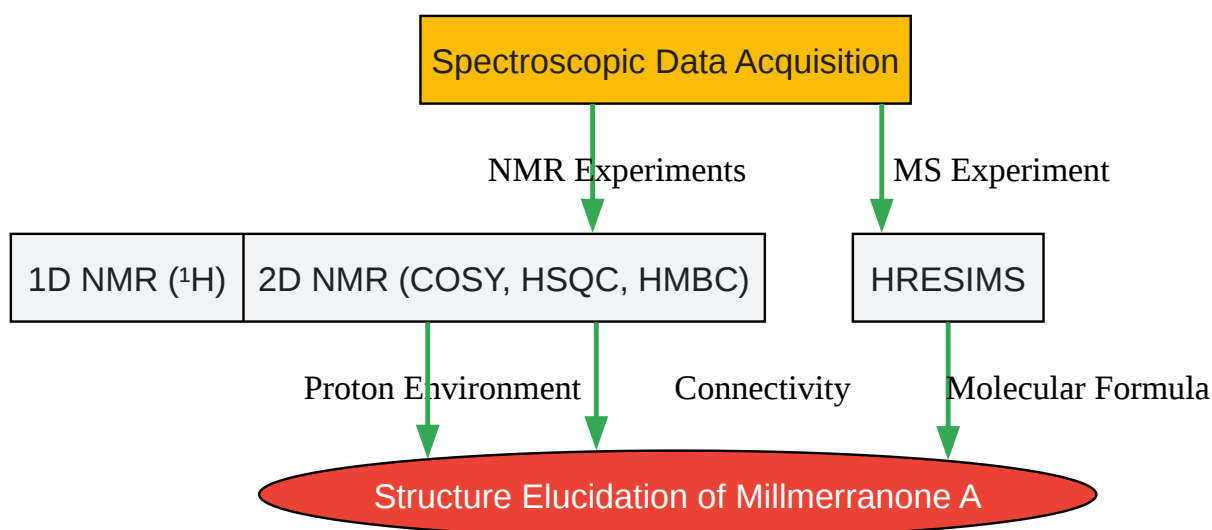
Visualizations

To aid in the understanding of the experimental and analytical processes, the following diagrams have been generated.



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Caption: Experimental workflow for the isolation of **Millmerranone A**.



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Caption: Logic diagram for the structure elucidation of **Millmerranone A**.

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